

(4S)-10-Nor-calamenen-10-one natural occurrence and isolation sources

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Compound of Interest

Compound Name: (4S)-10-Nor-calamenen-10-one

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An In-depth Technical Guide to **(4S)-10-Nor-calamenen-10-one**: Natural Occurrence and Isolation

For researchers, scientists, and drug development professionals, this technical guide provides a comprehensive overview of the natural occurrence and isolation of the sesquiterpenoid **(4S)-10-Nor-calamenen-10-one**. This document details its known natural source, quantitative data from isolation, and a thorough experimental protocol for its purification.

Natural Occurrence

(4S)-10-Nor-calamenen-10-one is a naturally occurring eudesmane sesquiterpene. To date, the primary documented natural source for this compound is the plant Alpinia oxyphylla, a perennial ginger species native to Southern China. This plant is a well-known source of various bioactive compounds, including other sesquiterpenoids, diarylheptanoids, and flavonoids. The fruits of Alpinia oxyphylla are commonly used in traditional medicine.

Chemical and Physical Properties

A summary of the key identifiers and properties of **(4S)-10-Nor-calamenen-10-one** is provided in the table below.



Property	Value	Reference
Molecular Formula	C14H18O	[1][2]
Molecular Weight	202.29 g/mol	[1][2]
CAS Number	1270089-06-9	[2]
IUPAC Name	(4S)-6-methyl-4-propan-2-yl- 3,4-dihydronaphthalen-1(2H)- one	[2]
Class	Eudesmane Sesquiterpene	[1]

Quantitative Data from Isolation

The isolation of **(4S)-10-Nor-calamenen-10-one** from its natural source involves a multi-step process. The following table summarizes the quantitative data from a representative isolation experiment starting from the fresh leaves and stems of Alpinia oxyphylla.

Parameter	Value
Starting Plant Material	95.5 kg
Plant Part	Fresh Leaves and Stems
Final Yield of Pure Compound	3.5 mg
Calculated Yield Percentage	~0.0000367%

Experimental Protocol for Isolation and Purification

The following protocol details the methodology for the extraction and isolation of **(4S)-10-Nor-calamenen-10-one** from Alpinia oxyphylla.

Extraction

• Fresh leaves and stems of Alpinia oxyphylla (95.5 kg) are subjected to reflux extraction with 95% ethanol. The mixture is maintained at a faint boil for one hour.



- The resulting filtrate is concentrated under reduced pressure until the ethanol is completely removed.
- The aqueous residue is then subjected to liquid-liquid partitioning.

Solvent Partitioning

- The concentrated aqueous extract is successively partitioned with ethyl acetate (EtOAc) and n-butanol (n-BuOH).
- This yields an ethyl acetate fraction (150.1 g) and an n-butanol fraction (348.4 g). **(4S)-10-Nor-calamenen-10-one** is found within the ethyl acetate fraction.

Chromatographic Purification

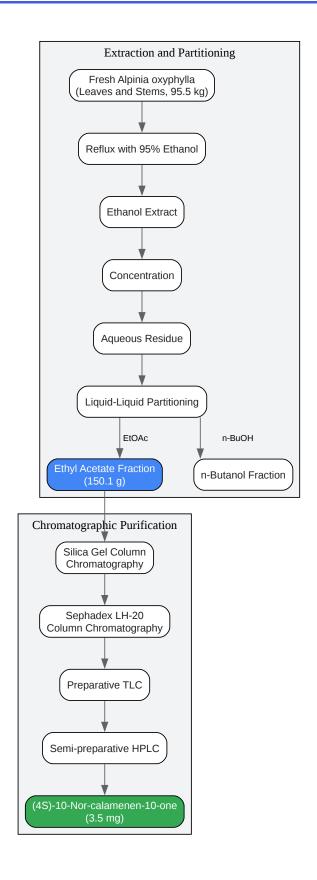
The ethyl acetate fraction is subjected to a series of chromatographic steps for the isolation of the target compound.

- Silica Gel Column Chromatography (CC): The EtOAc fraction is loaded onto a silica gel column and eluted with a gradient solvent system. This initial separation results in multiple fractions.
- Sephadex LH-20 Column Chromatography: Fractions containing the compound of interest are further purified using a Sephadex LH-20 column.
- Preparative Thin-Layer Chromatography (TLC): Further separation of sub-fractions is achieved using preparative TLC.
- Semi-preparative High-Performance Liquid Chromatography (HPLC): The final purification of
 (4S)-10-Nor-calamenen-10-one is accomplished via semi-preparative HPLC. A specific
 fraction is eluted with a mobile phase of methanol and water (43:57, v/v) at a flow rate of 4
 mL/min. The target compound is collected at a retention time of 27.0 minutes, yielding 3.5
 mg of pure (4S)-10-Nor-calamenen-10-one.

Visualized Workflows

The following diagrams illustrate the key processes in the isolation and purification of **(4S)-10-Nor-calamenen-10-one**.





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Caption: General workflow for the extraction and purification of **(4S)-10-Nor-calamenen-10-one**.



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Caption: Detailed chromatographic purification cascade for the isolation of the target compound.

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References

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